

Compound Characterization & Comparison

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Compound Focus: 4-acetoxy EPT

CAS No.: 2750249-90-0

Cat. No.: S11217290

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The table below summarizes the key characteristics of 4-AcO-EPT's solid form in comparison to a common related compound, psilocin.

Characteristic	4-AcO-EPT Fumarate–Fumaric Acid (1/1)	Psilocin (4-HO-DMT)
Systematic Name	Bis(4-acetoxy-N-ethyl-N-n-propyltryptammonium) fumarate–fumaric acid (1/1) [1]	4-Hydroxy-N,N-dimethyltryptamine
Classification	Tryptammonium salt adduct [1]	Base tryptamine
Prodrug to	4-HO-EPT (a synthetic psychedelic) [2]	N/A (Active metabolite of psilocybin)
Core Tryptamine	N-ethyl-N-propyltryptamine (EPT) [2]	N,N-dimethyltryptamine (DMT)
4-Position Ester	Acetoxy (AcO) [2]	Hydroxy (HO)
In vivo Hydrolysis	More efficient than psilocybin [2]	Produced from the hydrolysis of psilocybin [2]
5-HT2A EC50	4-HO-EPT metabolite: 4.24 nM [1]	-

Experimental Protocol for Verification

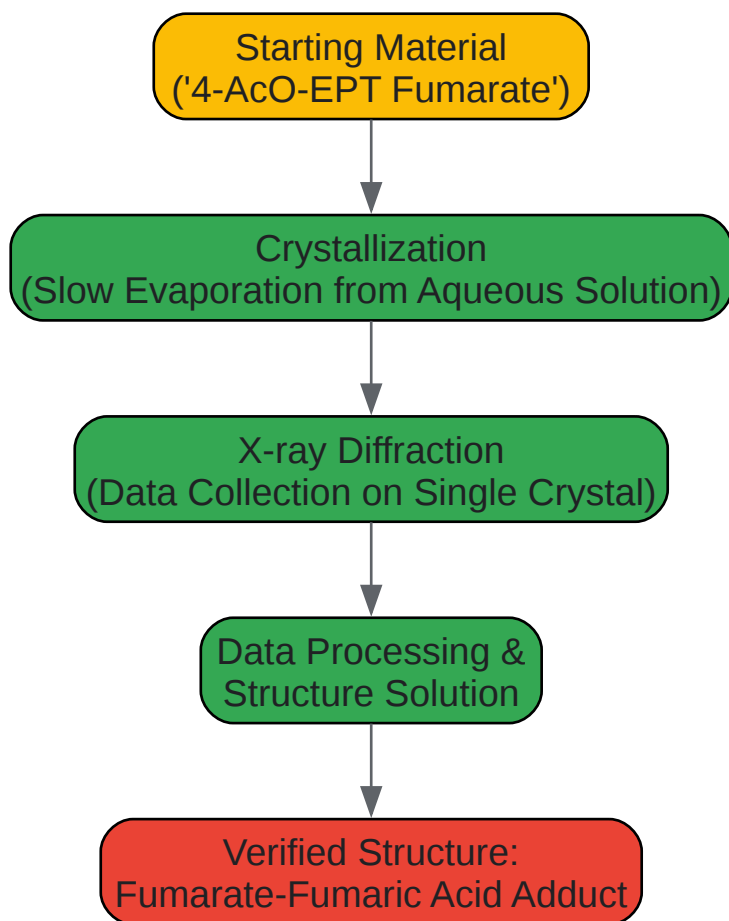
The definitive characterization was achieved through **single-crystal X-ray diffraction (SCXRD)** [1].

- **Crystallization:** Crystals were grown via the slow evaporation of an aqueous solution of the material supplied as '4-AcO-EPT fumarate' [1].
- **Data Collection:** A single crystal was mounted, and diffraction data was collected using Mo K α radiation [1].
- **Structure Solution:** The resulting data was processed to solve and refine the crystal structure. This process revealed the exact molecular components and their arrangement in the solid state [1].

The analysis conclusively showed the asymmetric unit contains one **4-acetoxy-N-ethyl-N-n-propyltryptammonium cation**, one half of a **fumarate dianion**, and one half of a **fumaric acid molecule** [1]. The extended crystal structure is held together by N—H \cdots O and O—H \cdots O hydrogen bonds forming infinite chains [1].

Experimental Workflow Diagram

The diagram below visualizes the key steps involved in the crystallographic verification process.



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Research Implications

This precise characterization corrects a common misidentification in prior research, where similar compounds were often mistakenly reported as hydrofumarates [2]. This clarification is crucial because the exact salt or adduct form can influence properties like stability, solubility, and pharmacokinetics, which are vital for reproducible scientific studies and potential drug development [2].

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References

1. (IUCr) Bis(-acetoxy-N-ethyl-N-n-propyltryptammonium)... [iucrdata.iucr.org]

2. CaaMTech Crystallography Collaboration Clarifies Chemical... [caam.tech]

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